

Technical Guide: Safety & Handling of EINECS 307-132-0

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Compound of Interest

Compound Name: *Einecs 307-132-0*

CAS No.: *97552-80-2*

Cat. No.: *B12672491*

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Substance Identity: Nitrodecannedioic Acid, Compound with 2,2'-Iminodiethanol (1:2)

Part 1: Executive Technical Summary

EINECS 307-132-0 refers to a specific amine-neutralized carboxylic acid derivative, primarily utilized in industrial applications such as metalworking fluids (MWFs) and corrosion inhibition systems. The substance is chemically identified as Nitrodecannedioic acid, compound with 2,2'-iminodiethanol (1:2) (CAS No. 97552-80-2).

This compound belongs to a class of alkanolamine salts of dicarboxylic acids. Its core function is to provide ferrous corrosion protection while maintaining reserve alkalinity in aqueous systems. However, its safety profile is dominated by the presence of Diethanolamine (DEA), a secondary amine, which dictates strict handling protocols to prevent the formation of carcinogenic nitrosamines.

Chemical Identity Matrix

Parameter	Detail
EC Number	307-132-0
CAS Number	97552-80-2
Chemical Name	Nitrodecannedioic acid, compound with 2,2'-iminodiethanol (1:2)
Synonyms	Bis(2-hydroxyethyl)ammonium nitro-decanedioate; Nitrosebacic acid diethanolamine salt
Molecular Formula	$C_{10}H_{17}NO_6 \cdot 2(C_4H_{11}NO_2)$
Functional Class	Corrosion Inhibitor, pH Buffer, Surfactant

Part 2: Physicochemical Profile & Stability

Understanding the physical state is critical for formulation stability. As an ionic salt of a long-chain acid and a hydrophilic amine, this substance exhibits amphiphilic properties.

Key Properties Table

Property	Value / Characteristic	Relevance to Protocol
Physical State	Viscous Liquid or Paste (Yellow/Amber)	Requires heating/agitation for homogeneous blending.
Solubility	Highly Soluble in Water (>100 g/L)	Excellent for aqueous MWF formulations; risk of rapid aquatic dispersal.
pH (1% Solution)	9.0 – 10.5 (Alkaline)	Causes skin/eye irritation; buffers acidic contaminants in fluids.
Thermal Stability	Stable < 100°C; Decomposes > 150°C	Avoid high-shear heating; decomposition releases NOx and amine vapors.
Reactivity	Incompatible with Nitrites	CRITICAL: Forms N-nitrosodiethanolamine (NDELA), a carcinogen.

Part 3: Hazard Characterization & Risk Mitigation

The safety profile of **EINECS 307-132-0** is driven by its alkalinity and the toxicity of the free amine (Diethanolamine).

GHS Classification (CLP/OSHA)[1]

- Skin Irrit. 2 (H315): Causes skin irritation.
- Eye Irrit. 2 (H319): Causes serious eye irritation.[1] (Potential for Eye Dam. 1 depending on concentration).[2]
- STOT RE 2 (H373): May cause damage to organs (liver, blood, kidneys) through prolonged or repeated exposure (attributed to DEA content).
- Aquatic Chronic 3 (H412): Harmful to aquatic life with long-lasting effects.[3]

The Nitrosamine "Kill Switch"

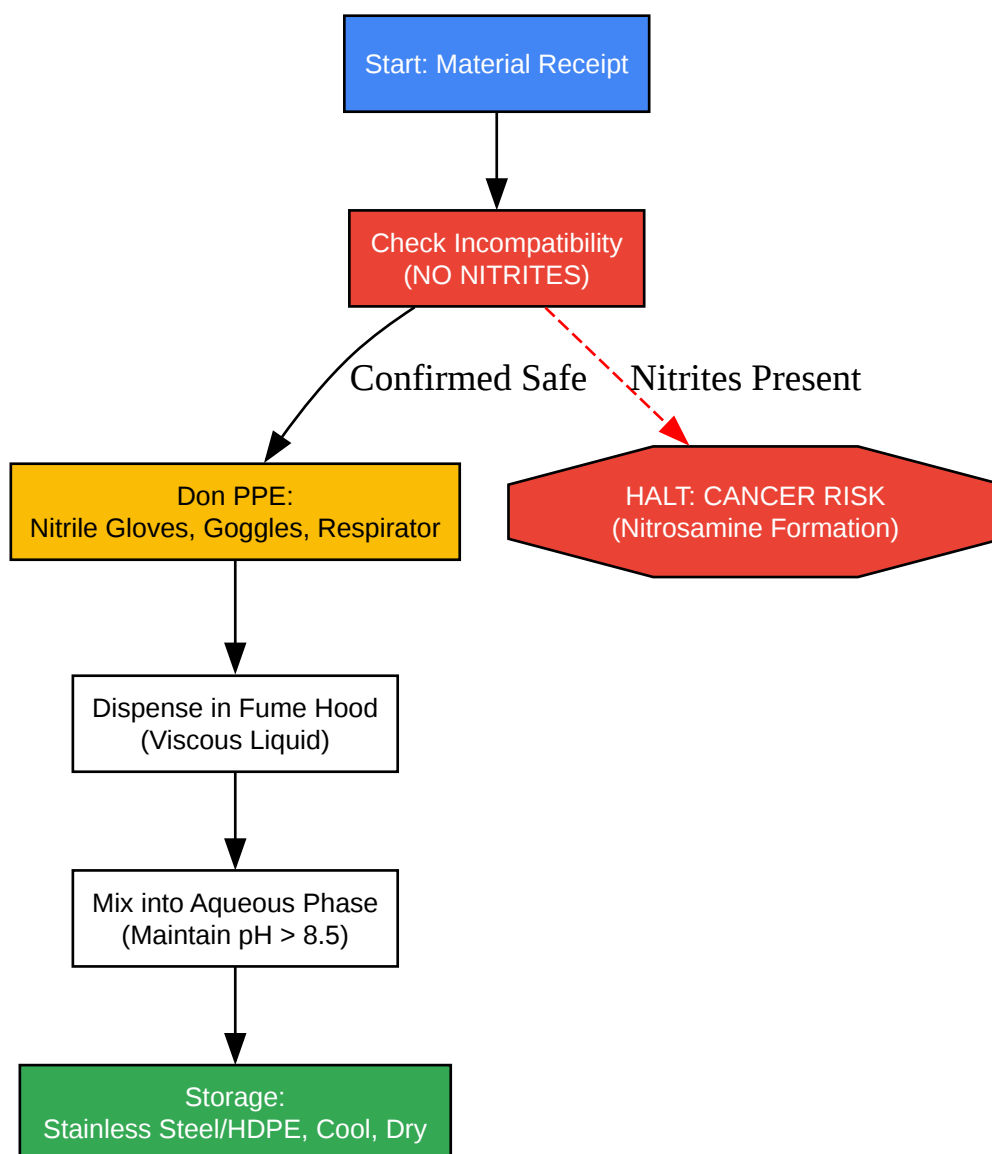
The most severe latent risk is Nitrosamine Formation.

- Mechanism: Secondary amines (DEA) react with nitrosating agents (Nitrites, Nitrogen Oxides) under acidic or thermal stress.
- Result: Formation of N-Nitrosodiethanolamine (NDELA), a potent Group 2B carcinogen.
- Control: NEVER formulate this substance in systems containing Sodium Nitrite (NaNO_2) or other nitrosating agents.

Part 4: Operational Protocols

Workflow 1: Safe Handling & Formulation

This workflow ensures operator safety and prevents cross-contamination.



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Figure 1: Safe handling workflow emphasizing the critical check for nitrosating agents.

Workflow 2: Emergency Response (Spill/Exposure)

- Eye Contact: Immediate irrigation with saline/water for 15 minutes.^[4] The alkaline nature can cause corneal saponification; rapid dilution is vital.
- Skin Contact: Wash with polyethylene glycol 400 (if available) or copious soap and water. Monitor for dermatitis.

- **Spill Cleanup:** Absorb with inert material (vermiculite). Do not use sawdust (combustible with nitrates/amines). Neutralize with dilute acetic acid if legally permitted, then collect.

Part 5: Toxicological & Ecological Insight

Mechanism of Action (Toxicity)

The toxicity is primarily systemic via the Diethanolamine (DEA) moiety.

- **Cellular Target:** DEA inhibits choline uptake, disrupting phospholipid synthesis (cell membrane integrity) in the liver and kidneys.
- **Dermal Absorption:** High.^[5] The substance penetrates skin easily, contributing to systemic load.

Quantitative Toxicity Data (Estimated from Components)

Endpoint	Value	Species	Interpretation
LD50 Oral	~1,600 mg/kg	Rat	Harmful if swallowed (Category 4).
LD50 Dermal	~12,200 mg/kg	Rabbit	Low acute dermal toxicity, but high irritation.
LC50 Aquatic	10–100 mg/L	Fish (96h)	Harmful to aquatic organisms.
Biodegradability	> 60% (28d)	OECD 301	Readily biodegradable (Amine salts typically degrade fast).

References

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- TRGS 611. German Technical Rule for Hazardous Substances: Restrictions on use of water-miscible or water-mixed cooling lubricants. (Relevant for Nitrosamine prevention).

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